

A Technical Guide to 13-Methyltetradecanoic Acid-d6: Chemical Properties and Stability

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 13-Methyltetradecanoic acid-d6

Cat. No.: B15622707

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document primarily details the chemical properties and stability of the non-deuterated form of 13-Methyltetradecanoic acid. Specific experimental data for the deuterated (d6) analog is not readily available in public literature. The properties of **13-Methyltetradecanoic acid-d6** are expected to be very similar to its non-deuterated counterpart, with the most significant difference being its molecular weight. The information presented herein is a consolidation of data from various sources on 13-Methyltetradecanoic acid and should be used as a reference guide. It is assumed that the "-d6" designation refers to the deuteration of the two methyl groups at position 13.

Introduction

13-Methyltetradecanoic acid, also known as isopentadecanoic acid, is a branched-chain saturated fatty acid.^[1] Its deuterated form, **13-Methyltetradecanoic acid-d6**, is a valuable tool in metabolic research, particularly in studies involving lipid metabolism and as an internal standard in mass spectrometry-based analyses. This guide provides a comprehensive overview of its chemical properties, stability, and handling protocols to support its effective use in a laboratory setting.

Chemical and Physical Properties

The chemical and physical properties of 13-Methyltetradecanoic acid are summarized below. The molecular weight has been adjusted to reflect the presence of six deuterium atoms on the

terminal isopropyl group.

Property	Value	Source
Molecular Formula	C ₁₅ H ₂₄ D ₆ O ₂	[1][2][3]
Molecular Weight	248.44 g/mol	Calculated
CAS Number	2485-71-4 (non-deuterated)	[1][2][3]
Appearance	Solid	[3]
Purity	>97% (typical for commercial products)	[4]
Boiling Point (Normal)	688.21 K (Joback Calculated)	[5]
Melting Point	Not explicitly stated, but solid at room temperature.	[3]
Water Solubility (log10WS)	-4.96 (Crippen Calculated)	[5]
Octanol/Water Partition Coefficient (logP _{oct/wat})	5.018 (Crippen Calculated)	[5]
IUPAC Name	13-methyltetradecanoic acid	[2]
Synonyms	13-Methylmyristic acid, Isopentadecanoic acid	[1][3]

Stability and Storage

Proper storage and handling are crucial to maintain the integrity of **13-Methyltetradecanoic acid-d6**.

- **Storage Conditions:** The non-deuterated form is typically stored at room temperature in its solid, neat form.[3] For long-term stability, especially when dissolved in a solvent, storage at -20°C is recommended to prevent degradation.
- **Stability:** As a saturated fatty acid, it is relatively stable and not prone to oxidation under normal storage conditions. However, repeated freeze-thaw cycles of solutions should be avoided.

- Incompatibilities: No specific incompatibilities are listed in the available safety data sheets, but it is good practice to avoid strong oxidizing agents.

Safety and Handling

Based on the safety data for the non-deuterated compound, the following precautions should be observed:

- Hazard Statements: May cause skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335).^[1]
- Precautionary Measures: Use in a well-ventilated area. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Avoid inhalation of dust or fumes.^[6]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. In case of skin contact, wash with soap and water. If symptoms persist, seek medical attention.^{[6][7]}

Experimental Protocols

While specific protocols for **13-Methyltetradecanoic acid-d6** are not detailed in the search results, general procedures for the analysis of fatty acids using gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) are applicable.

Sample Preparation (General)

A general workflow for the extraction and derivatization of fatty acids from a biological matrix for GC-MS analysis is outlined below.

Caption: General workflow for fatty acid analysis by GC-MS.

Gas Chromatography (GC)

- Column: A polar capillary column, such as one coated with a cyanopropyl polysiloxane phase, is suitable for the separation of fatty acid methyl esters (FAMES).
- Injector: Splitless injection is often used for trace analysis.

- **Oven Program:** A temperature gradient is typically employed, for example, starting at a lower temperature (e.g., 100°C) and ramping up to a higher temperature (e.g., 250°C) to elute fatty acids of varying chain lengths.
- **Carrier Gas:** Helium or hydrogen is commonly used.
- **Retention Index:** The Kovats retention index on a standard polar column is reported as 2776 for the non-deuterated form.^{[1][8]}

Mass Spectrometry (MS)

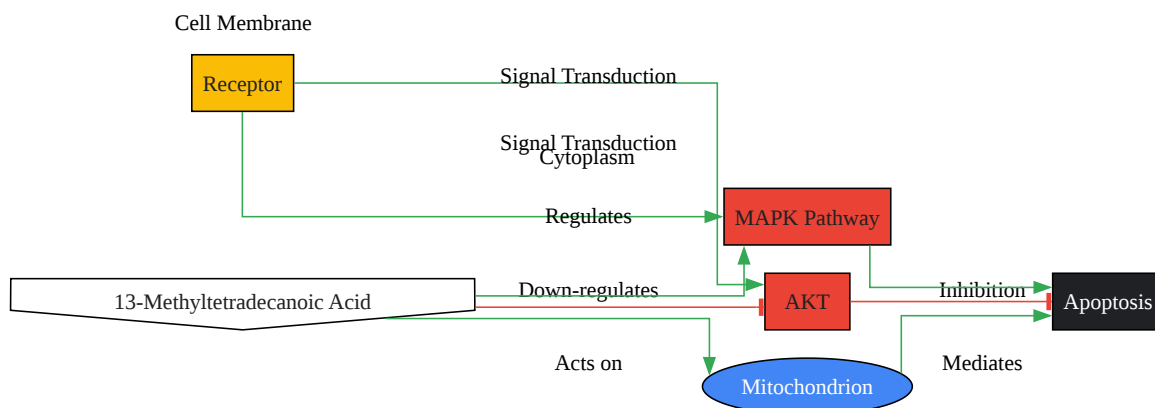
- **Ionization:** Electron ionization (EI) is standard for GC-MS analysis of FAMES, producing characteristic fragmentation patterns.
- **Detection:** Selected ion monitoring (SIM) can be used for targeted quantification to enhance sensitivity and selectivity.

Biological Activity and Signaling Pathways

13-Methyltetradecanoic acid has been shown to induce apoptosis in certain cancer cells.^[9] This biological activity is mediated through the modulation of key signaling pathways.

Regulation of AKT and MAPK Pathways

Studies have indicated that 13-Methyltetradecanoic acid inhibits the growth of human bladder cancer cells by inducing mitochondrial-mediated apoptosis. This is achieved through the regulation of the AKT and MAPK signaling pathways.^[9]



[Click to download full resolution via product page](#)

Caption: Regulation of AKT and MAPK pathways by 13-Methyltetradecanoic acid.

In T-cell lymphomas, 13-Methyltetradecanoic acid has been shown to inhibit tumor cell growth by down-regulating phosphorylated AKT (p-AKT).[9] Cancerous cells can keep the AKT signaling pathway constitutively active, promoting cell survival. By down-regulating this pathway, 13-Methyltetradecanoic acid helps to restore normal apoptotic processes in these cancer cells.[9]

Synthesis

A method for the synthesis of the non-deuterated 13-Methyltetradecanoic acid has been described, which involves the elongation of an undecanoic acid chain using a Wittig reaction with isobutyraldehyde.[10][11][12][13] The synthesis of the deuterated analog would likely follow a similar pathway, utilizing a deuterated isobutyraldehyde as a key reagent.



[Click to download full resolution via product page](#)

Caption: Conceptual synthesis pathway for **13-Methyltetradecanoic acid-d6**.

Conclusion

13-Methyltetradecanoic acid-d6 is a crucial tool for researchers in the fields of lipidomics and drug development. While specific data for the deuterated form is sparse, its chemical properties and stability are expected to be analogous to the well-characterized non-deuterated compound. Understanding its properties, handling requirements, and biological activities is essential for its effective application in scientific research. The information provided in this guide serves as a foundational resource to support these endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 13-Methyltetradecanoic Acid | C₁₅H₃₀O₂ | CID 151014 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 13-methyltetradecanoic acid [webbook.nist.gov]
- 3. larodan.com [larodan.com]
- 4. keyorganics.net [keyorganics.net]
- 5. 13-methyltetradecanoic acid (CAS 2485-71-4) - Chemical & Physical Properties by Cheméo [chemeo.com]
- 6. sigmaaldrich.com [sigmaaldrich.com]

- 7. bg.cpachem.com [bg.cpachem.com]
- 8. 13-methyltetradecanoic acid [webbook.nist.gov]
- 9. 13-Methyltetradecanoic acid - Wikipedia [en.wikipedia.org]
- 10. researchgate.net [researchgate.net]
- 11. Synthesis of the isofatty acid 13-methyl-tetradecanoic acid and its triglyceride | Grasas y Aceites [grasasyaceites.revistas.csic.es]
- 12. View of Synthesis of the isofatty acid 13-methyl-tetradecanoic acid and its triglyceride [grasasyaceites.revistas.csic.es]
- 13. Synthesis of the isofatty acid 13-methyl-tetradecanoic acid and its triglyceride [agris.fao.org]
- To cite this document: BenchChem. [A Technical Guide to 13-Methyltetradecanoic Acid-d6: Chemical Properties and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15622707#13-methyltetradecanoic-acid-d6-chemical-properties-and-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

